

Navigating the Solubility Landscape of MS-245 Oxalate: A Technical Guide

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Compound of Interest

Compound Name: MS 245 oxalate

Cat. No.: B1662635

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This technical guide provides an in-depth analysis of the solubility of MS-245 oxalate, a potent and selective 5-HT₆ receptor antagonist. Designed for researchers, scientists, and drug development professionals, this document offers a comprehensive overview of the compound's solubility in various solvents, detailed experimental protocols for solubility determination, and a visualization of its relevant signaling pathway.

Core Data Presentation: MS-245 Oxalate Solubility

MS-245 oxalate's solubility is a critical parameter for its use in in-vitro and in-vivo studies. While readily soluble in dimethyl sulfoxide (DMSO), its solubility in aqueous solutions, a key factor for many biological assays, has not been extensively reported in publicly available literature. The following table summarizes the known quantitative solubility data.

Solvent	Concentration	Temperature	Method
Dimethyl Sulfoxide (DMSO)	≥ 50 mM	Not Specified	Not Specified[1][2]
Aqueous Buffers (e.g., PBS, Water)	Data not available	-	-
Ethanol	Data not available	-	-

Given the limited publicly available data on the aqueous solubility of MS-245 oxalate, it is recommended that researchers determine its solubility in their specific experimental buffers. The following experimental protocol provides a robust method for this determination.

Experimental Protocols: Determining Thermodynamic Solubility

The following is a detailed protocol for determining the thermodynamic (equilibrium) solubility of MS-245 oxalate using the widely accepted shake-flask method. This method is suitable for determining the solubility of a compound in various solvents, including aqueous buffers and organic solvents.

Objective: To determine the equilibrium solubility of MS-245 oxalate in a specific solvent at a controlled temperature.

Materials:

- MS-245 oxalate (solid powder)
- Solvent of interest (e.g., Phosphate Buffered Saline pH 7.4, Water, Ethanol)
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Analytical balance
- Vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- Volumetric flasks and pipettes

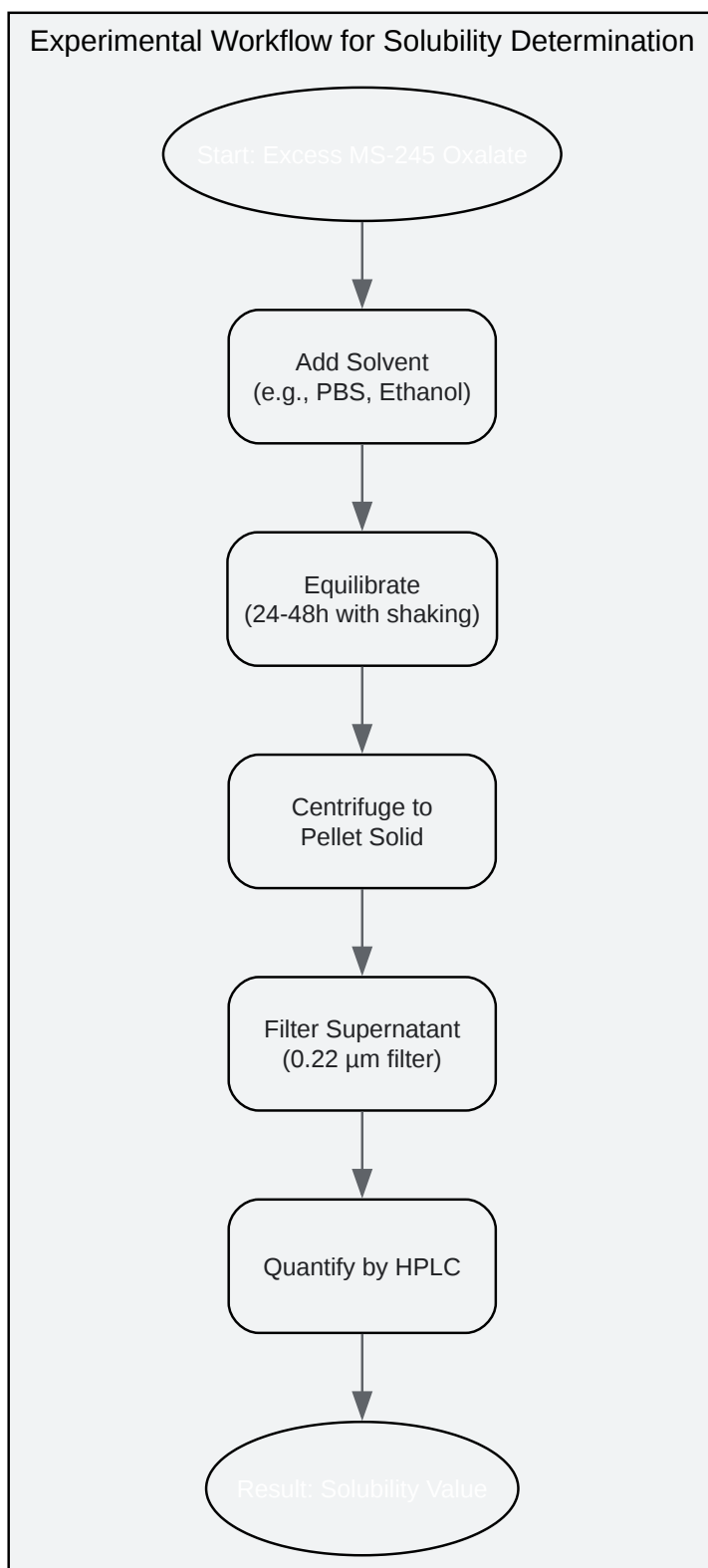
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of MS-245 oxalate powder to a series of vials. The exact amount should be sufficient to ensure that undissolved solid remains after equilibration.
 - Add a known volume of the desired solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C) for 24 to 48 hours.[3][4] The agitation ensures thorough mixing and facilitates the dissolution process to reach equilibrium. The time required to reach equilibrium may need to be determined empirically for the specific compound and solvent system.
- Sample Collection and Preparation:
 - After the equilibration period, visually confirm the presence of undissolved solid in each vial.
 - To separate the undissolved solid, centrifuge the vials at a high speed (e.g., 10,000 x g for 15 minutes).
 - Carefully withdraw a known volume of the clear supernatant using a pipette.
 - Filter the supernatant through a 0.22 µm syringe filter to remove any remaining particulate matter. This step is crucial to prevent artificially high solubility readings.
- Quantification by HPLC:
 - Prepare a series of standard solutions of MS-245 oxalate of known concentrations in the same solvent used for the solubility experiment.
 - Generate a standard curve by injecting the standard solutions into the HPLC system and plotting the peak area against the concentration.
 - Inject the filtered supernatant (appropriately diluted if necessary) into the HPLC system.

- Determine the concentration of MS-245 oxalate in the sample by comparing its peak area to the standard curve.
- Data Analysis:
 - Calculate the solubility of MS-245 oxalate in the solvent by taking into account any dilution factors.
 - Express the solubility in units such as mg/mL or molarity (mol/L).
 - It is recommended to perform the experiment in triplicate to ensure the reliability of the results.

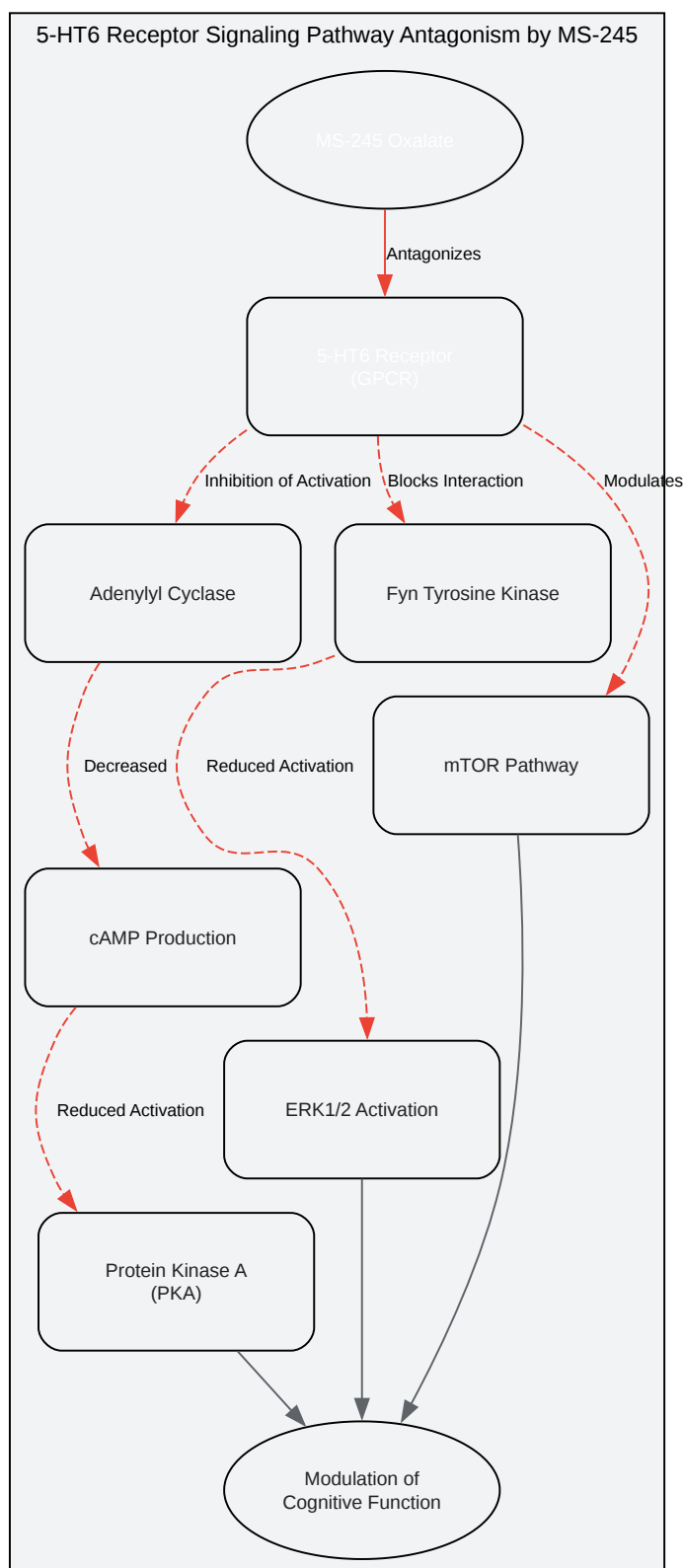
Mandatory Visualization: Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams have been generated using the DOT language.



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Workflow for determining MS-245 oxalate solubility.



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Antagonism of the 5-HT6 receptor signaling pathway by MS-245.

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References

- 1. MS 245 oxalate | 5-HT6 receptor Antagonist | Hello Bio [hellobio.com]
- 2. rndsystems.com [rndsystems.com]
- 3. In-vitro Thermodynamic Solubility [protocols.io]
- 4. enamine.net [enamine.net]
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